

Application Notes and Protocols for Calcium Imaging with NMDA-IN-1

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Compound of Interest

Compound Name: *Nmda-IN-1*

Cat. No.: *B8069217*

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Introduction

NMDA-IN-1 is a potent and selective antagonist of the N-methyl-D-aspartate (NMDA) receptor, specifically targeting the NR2B subunit. This selectivity makes it a valuable tool for dissecting the role of NR2B-containing NMDA receptors in various physiological and pathological processes. Calcium imaging is a widely used technique to study the influx of calcium ions (Ca^{2+}) through NMDA receptors upon activation. This document provides detailed application notes and protocols for utilizing **NMDA-IN-1** in calcium imaging experiments to investigate the modulation of NMDA receptor activity.

The NMDA receptor is a ligand-gated ion channel that is crucial for synaptic plasticity, learning, and memory. Its activation requires the binding of both glutamate and a co-agonist, typically glycine or D-serine, as well as the removal of a voltage-dependent magnesium (Mg^{2+}) block. Upon opening, the channel allows the influx of cations, most notably Ca^{2+} , which acts as a second messenger to trigger a cascade of intracellular signaling events.

NMDA-IN-1 offers a way to specifically inhibit the function of NMDA receptors containing the NR2B subunit, allowing researchers to study the specific contribution of this subunit to overall NMDA receptor-mediated calcium signaling.

Data Presentation

The following table summarizes the key quantitative data for **NMDA-IN-1**, providing a quick reference for its potency and selectivity.

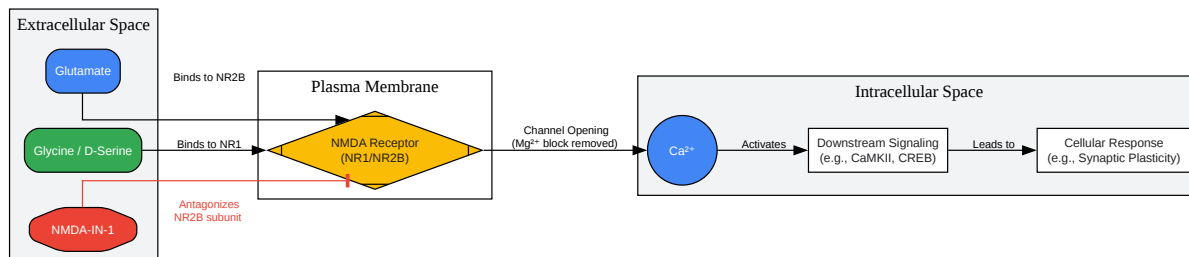
Parameter	Value	Species/Assay Condition	Reference
K _i	0.85 nM	NR2B-selective NMDA antagonist	[1][2]
IC ₅₀ (NR2B Ca ²⁺ influx)	9.7 nM	Inhibition of calcium influx through NR2B- containing NMDA receptors	[1][2]
Selectivity	No significant activity at NR2A, NR2C, NR2D, hERG channel, and α1- adrenergic receptor	---	[1]

Signaling Pathways and Experimental Workflow

To effectively utilize **NMDA-IN-1** in calcium imaging studies, it is essential to understand the underlying NMDA receptor signaling pathway and the experimental workflow for its investigation.

NMDA Receptor Signaling Pathway

The activation of the NMDA receptor and the subsequent influx of calcium trigger a complex signaling cascade within the neuron. The following diagram illustrates the key components of this pathway and the point of intervention for **NMDA-IN-1**.

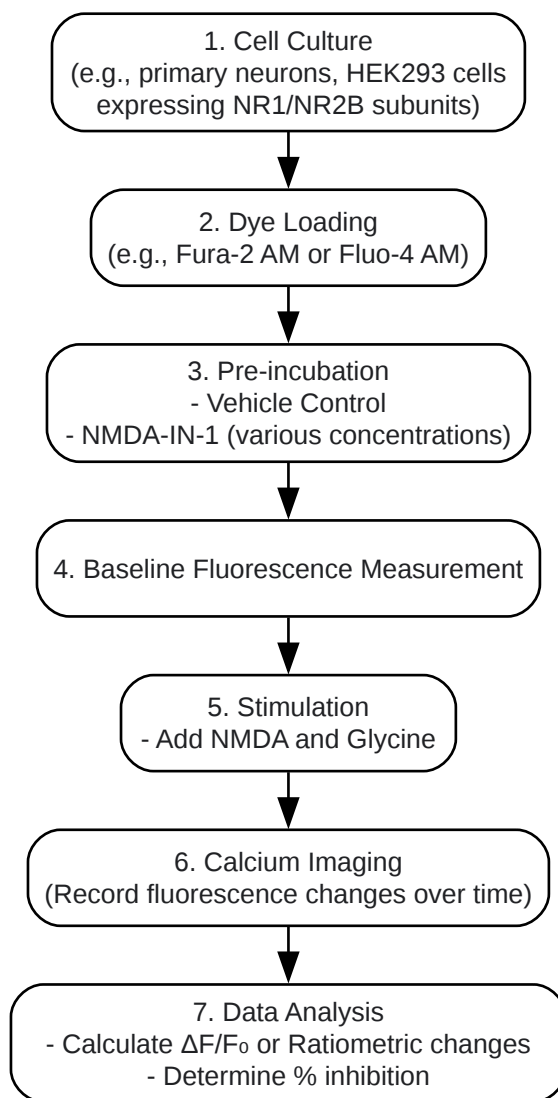


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NMDA Receptor signaling pathway and **NMDA-IN-1**'s point of action.

Experimental Workflow for Calcium Imaging

The following diagram outlines a typical workflow for a calcium imaging experiment designed to assess the inhibitory effect of **NMDA-IN-1** on NMDA receptor-mediated calcium influx.



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References

- 1. Induction- and conditioning-protocol dependent involvement of NR2B-containing NMDA receptors in synaptic potentiation and contextual fear memory in the hippocampal CA1 region of rats - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Selective Reduction of Ca²⁺ Entry Through the Human NMDA Receptor: a Quantitative Study by Simultaneous Ca²⁺ and Na⁺ Imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
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